

Unraveling Pyrrolnitrin: From Chemical Identity to Biological Function

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Compound of Interest

Compound Name: *Oxypyrrolnitrin*

Cat. No.: *B579091*

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A Note on Nomenclature: Initial searches for "**oxypyrrolnitrin**" did not yield a recognized chemical entity. It is highly probable that the intended compound of interest is Pyrrolnitrin, a well-documented antifungal metabolite. This guide will focus on Pyrrolnitrin.

Pyrrolnitrin is a secondary metabolite produced by several species of *Pseudomonas* bacteria. [1] It exhibits potent antifungal activity against a broad spectrum of fungi, including dermatophytes, making it a significant compound in both agricultural and clinical research.[1]

Chemical Identity of Pyrrolnitrin

A clear understanding of a compound's chemical identifiers is fundamental for research and regulatory purposes. The key identifiers for Pyrrolnitrin are summarized below.

Chemical Identifier	Value
CAS Number	1018-71-9[1]
Molecular Formula	C ₁₀ H ₆ Cl ₂ N ₂ O ₂ [1][2]
IUPAC Name	3-chloro-4-(3-chloro-2-nitrophenyl)-1H-pyrrole[1]
InChI	InChI=1S/C10H6Cl2N2O2/c11-8-3-1-2-6(10(8)14(15)16)7-4-13-5-9(7)12/h1-5,13H[1]
InChIKey	QJBZDBLBQWFTPZ-UHFFFAOYSA-N[1]
SMILES	<chem>C1=CC(=C(C(=C1)Cl)N(=O)=O)C2=C(C=CN2)Cl</chem> [1]
PubChem CID	13916[1]

Mechanism of Action: Disrupting Fungal Respiration

Pyrrolnitrin's primary mode of action is the inhibition of the fungal respiratory chain.[1] It specifically targets and disrupts the terminal electron transport system, leading to a cessation of cellular respiration and subsequent cell death.[1] This targeted mechanism contributes to its efficacy as an antifungal agent.

Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of scientific research. Below are generalized methodologies for the isolation and antifungal susceptibility testing of Pyrrolnitrin.

1. Isolation of Pyrrolnitrin from Pseudomonas species:

- **Culture Preparation:** A pure culture of a Pyrrolnitrin-producing Pseudomonas strain is inoculated into a suitable liquid broth medium (e.g., Nutrient Broth or a specialized production medium) and incubated under optimal conditions (temperature, shaking speed) for a defined period to allow for metabolite production.
- **Extraction:** The culture broth is centrifuged to separate the bacterial cells from the supernatant. The supernatant, containing the secreted Pyrrolnitrin, is then extracted using a

non-polar organic solvent such as ethyl acetate. This process is typically repeated multiple times to ensure complete extraction.

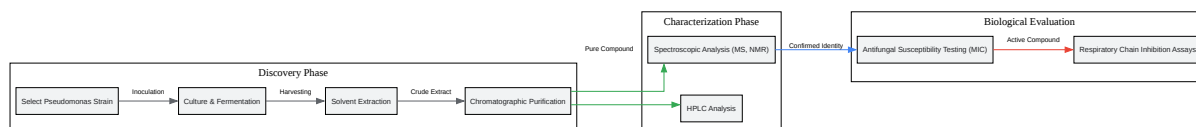
- **Purification:** The crude extract is concentrated under reduced pressure. The resulting residue is then subjected to chromatographic techniques for purification. This may involve column chromatography using silica gel, followed by high-performance liquid chromatography (HPLC) to obtain pure Pyrrolnitrin.
- **Characterization:** The purified compound is characterized using spectroscopic methods such as Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) to confirm its identity and purity by comparing the data with known standards for Pyrrolnitrin.

2. Antifungal Susceptibility Testing:

- **Broth Microdilution Assay:** This method is used to determine the Minimum Inhibitory Concentration (MIC) of Pyrrolnitrin against a specific fungal strain.
 - A serial dilution of Pyrrolnitrin is prepared in a multi-well microtiter plate containing a fungal growth medium.
 - Each well is then inoculated with a standardized suspension of the target fungus.
 - The plate is incubated under conditions suitable for fungal growth.
 - The MIC is determined as the lowest concentration of Pyrrolnitrin that visibly inhibits fungal growth.

Logical Workflow for Pyrrolnitrin Research

The following diagram illustrates a typical workflow for the discovery and initial evaluation of Pyrrolnitrin as an antifungal agent.



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Caption: A logical workflow for the discovery and evaluation of Pyrrolnitrin.

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References

- 1. Pyrrolnitrin | C₁₀H₆Cl₂N₂O₂ | CID 13916 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pyrrolnitrin [chemicalbook.com]
- To cite this document: BenchChem. [Unraveling Pyrrolnitrin: From Chemical Identity to Biological Function]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579091#oxyppyrrrolnitrin-cas-number-and-chemical-identifiers]

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